

Technical Guide: Comparative Analysis of Ficoll 70 vs. Dextran 70 Colloid Osmotic Pressure

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Compound of Interest

Compound Name: *Ficoll type 70*

CAS No.: *72146-89-5*

Cat. No.: *B13390706*

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Executive Summary

In the design of perfusion media, plasma expanders, and organ preservation solutions, the selection of a colloid is often reduced to a choice between Dextran 70 and Ficoll 70. While both share a nominal molecular weight of ~70 kDa, they exhibit divergent physicochemical behaviors governed by their distinct hydrodynamic geometries: the random coil (Dextran) versus the compact sphere (Ficoll).^[1]

This guide analyzes the Colloid Osmotic Pressure (COP) profiles of these two polymers, establishing that Dextran 70 generates significantly higher COP per unit weight than Ficoll 70 due to greater excluded volume effects (higher second virial coefficient). Conversely, Ficoll 70 offers a "hard sphere" approximation ideal for pore-sizing studies and perfusion protocols requiring thermodynamic inertness without hemorheological interference.

Physicochemical Fundamentals: The Coil vs. The Sphere

To understand the osmotic discrepancies between these colloids, one must move beyond molecular weight (MW) and analyze their solution-state topology.

Structural Topology

- Dextran 70: A linear, flexible polysaccharide composed of glucose molecules linked primarily by α -1,6 bonds. In solution, it behaves as a random coil with a high axial ratio. This flexibility allows it to "reptate" (snake) through pores smaller than its hydrodynamic radius.
- Ficoll 70: A highly branched, cross-linked copolymer of sucrose and epichlorohydrin. It adopts a compact, spherical configuration. It behaves closer to the theoretical "hard sphere" model, exhibiting lower intrinsic viscosity and less deformation under shear.

The Virial Expansion & Excluded Volume

The relationship between concentration and osmotic pressure (

) for non-ideal polymers is described by the virial expansion:

Where:

- c = Concentration (g/L)
- M_n = Number-average molecular weight
- B_2 = Second virial coefficient (measure of polymer-solvent vs. polymer-polymer interaction)

The Critical Divergence: Because Dextran 70 exists as an extended coil, it occupies a larger effective volume (excluded volume) than the compact Ficoll 70 sphere. Consequently,

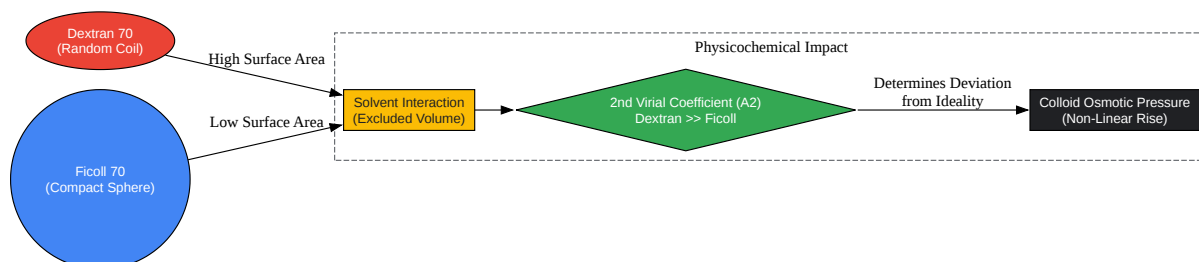
for Dextran is significantly higher than

for Ficoll.

As concentration (

) increases, the

term dominates. Therefore, at clinically relevant concentrations (e.g., 6% or 10%), Dextran 70 exerts a "hyperoncotic" pressure compared to an equimolar solution of Ficoll 70.



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Figure 1: Causal pathway linking polymer shape to osmotic pressure deviations.

Quantitative Comparison Data

The following data synthesizes comparative values derived from membrane osmometry and hemorheological studies. Note the non-linear divergence at higher concentrations.

Table 1: Comparative Physicochemical Profile

Parameter	Dextran 70	Ficoll 70	Implication
Shape Model	Random Coil (Linear)	Hard Sphere (Compact)	Dextran is more viscous; Ficoll is more inert.
Stokes Radius ()	~6.5 nm	~4.6 - 5.0 nm	Dextran appears "larger" hydrodynamically.
Intrinsic Viscosity	High	Low	Dextran affects shear stress on endothelium more.
Permeability	Hyperpermeable (Reptation)	Ideal Sieving	Ficoll is the gold standard for pore sizing.
COP at 3.5% (w/v)	~25 mmHg (Iso-oncotic)	~15 mmHg (Hypo-oncotic)	Dextran matches plasma at lower concentrations.
COP at 6.0% (w/v)	~60-70 mmHg (Hyperoncotic)	~28-32 mmHg (Iso-oncotic)	6% Dextran is a volume expander; 6% Ficoll mimics plasma.

Table 2: Concentration vs. Pressure (Approximate)

Concentration (g/dL)	Dextran 70 COP (mmHg)	Ficoll 70 COP (mmHg)	Human Plasma Ref.
2%	~12	~6	Hypo-oncotic
4%	~35	~14	Iso-oncotic (Albumin)
6%	~65	~28	Hyperoncotic
10%	>140	~65	Extreme Hyperoncotic

“

Critical Application Note: To replace plasma (COP ~25 mmHg) in a perfusion circuit:

- Using Dextran 70: Use approx. 3.5% - 4.0%.
- Using Ficoll 70: Use approx. 5.5% - 6.0%. Using 6% Dextran 70 (a standard clinical formulation) will dehydrate tissues in an ex vivo organ bath due to excessive oncotic pull.

Physiological & Experimental Implications[3][4][5]

Microvascular Permeability & Sieving

Dextran's flexibility allows it to deform.[1][2] In renal filtration studies, Dextran 70 exhibits a fractional clearance significantly higher than Ficoll 70 of equivalent radius.

- Recommendation: For studies measuring vascular permeability or pore size, use Ficoll 70. Its spherical rigidity prevents "reptation," providing a true measure of pore geometry rather than polymer deformation.

Hemorheology and Cell Interaction

- Dextran 70: Interacts with erythrocytes (RBCs), promoting rouleaux formation (aggregation) at low shear rates, but also acts as an anti-thrombotic agent by coating platelets. It significantly increases bulk viscosity.
- Ficoll 70: Biologically inert. It does not induce RBC aggregation and has minimal effect on blood viscosity compared to Dextran.
- Recommendation: For organ preservation or perfusion where "pure" osmotic support is required without altering fluid shear stress or inducing cell clumping, Ficoll 70 is superior.

Experimental Protocol: Measuring COP via Membrane Osmometry

To validate the COP of your specific lot (polydispersity varies by batch), use a membrane osmometer. Do not rely on theoretical calculations for critical drug delivery applications.

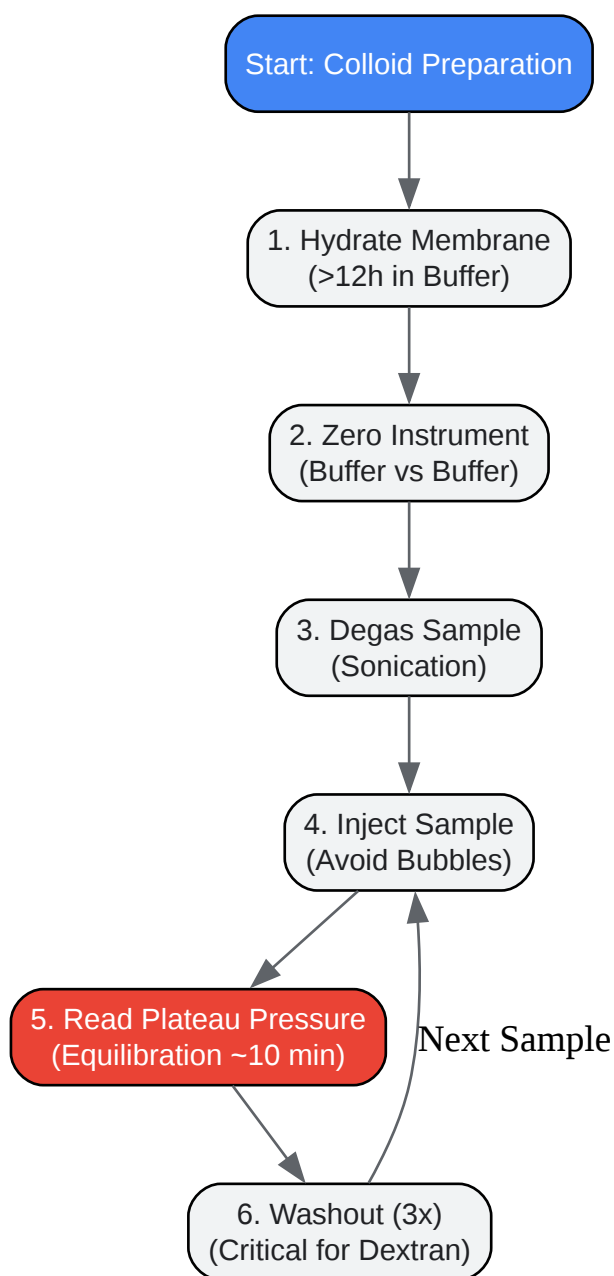
Protocol: Direct COP Measurement

Equipment:

- Membrane Osmometer (e.g., Wescor or Gonotec).
- Semi-permeable membrane (Cut-off: 10-20 kDa). Note: Ensure cutoff is well below the 70 kDa average to retain the polymer.

Workflow:

- Membrane Conditioning: Soak the membrane in saline/buffer for >12 hours. This ensures hydration and removes preservatives.
- System Zeroing: Fill both the sample and reference chambers with the solvent (e.g., Krebs-Henseleit buffer). Establish a stable zero baseline.
- Sample Degassing: Sonicate the colloid solution for 5 minutes. Dissolved air bubbles can cause pressure artifacts.
- Measurement: Inject the colloid into the sample chamber.
- Equilibration: Allow 5–10 minutes for the pressure to plateau.
- Washout: Rinse the chamber 3x with solvent between samples to prevent "memory effects" (adsorption of Dextran to the membrane).



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Figure 2: Validated workflow for membrane osmometry to ensure reproducibility.

Selection Guide: Which Colloid to Choose?

Application	Recommended Colloid	Rationale
Plasma Volume Expansion	Dextran 70	High provides "super-efficiency" (hyperoncotic) at lower concentrations; longer intravascular retention.
Organ Perfusion (Ex Vivo)	Ficoll 70	Inert; does not coat endothelium; maintains physiological viscosity; prevents edema without dehydrating tissue (at 5-6%).
Glomerular Sieving Studies	Ficoll 70	Hard sphere nature provides accurate pore sizing; Dextran yields false positives due to reptation.
Microcirculation Imaging	Dextran 70	Often available as FITC-Dextran; however, be aware of leakage due to hyperpermeability.
Cell Isolation Gradients	Ficoll 70	High density can be achieved with lower viscosity and lower osmolarity compared to sucrose.

References

- Comparison of Plasma Volume-Expanding Effects. (2009). Comparison of the Plasma Volume-Expanding Effects of 6% Dextran 70, 5% Albumin, and 6% HES 130/0.4.[3][4] ResearchGate.[1][5] [Link](#)
- Ficoll vs Dextran Permeability. (2005).[6] Ficoll and dextran vs. globular proteins as probes for testing glomerular permselectivity.[1][6][2] American Journal of Physiology. [Link](#)

- Cytiva Technical Data.Ficoll PM70 and PM400 Data File. Cytiva Life Sciences. [Link](#)
- Virial Coefficients & Phase Behavior. (2021). Meta-analysis of critical points to determine second virial coefficients for binary biopolymer mixtures. Wageningen University & Research. [Link](#)
- Microviscosity & Crowding. (2008). Macromolecular Crowding and Size Effects on Probe Microviscosity.[1][7] National Institutes of Health (PMC). [Link](#)

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Sources

- 1. [researchgate.net](#) [[researchgate.net](#)]
- 2. Ficoll and dextran vs. globular proteins as probes for testing glomerular permselectivity: effects of molecular size, shape, charge, and deformability - PubMed [[pubmed.ncbi.nlm.nih.gov](#)]
- 3. [scilit.com](#) [[scilit.com](#)]
- 4. [researchgate.net](#) [[researchgate.net](#)]
- 5. [researchgate.net](#) [[researchgate.net](#)]
- 6. [journals.physiology.org](#) [[journals.physiology.org](#)]
- 7. Macromolecular Crowding and Size Effects on Probe Microviscosity - PMC [[pmc.ncbi.nlm.nih.gov](#)]
- To cite this document: BenchChem. [Technical Guide: Comparative Analysis of Ficoll 70 vs. Dextran 70 Colloid Osmotic Pressure]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13390706/docs#technical-guide-comparative-analysis-of-ficoll-70-vs-dextran-70-colloid-osmotic-pressure>]

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